

What are the biochemical properties of C14 Ceramide?

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An In-depth Technical Guide to the Biochemical Properties of C14 Ceramide

Introduction

Ceramides are a class of lipid molecules composed of a sphingosine backbone N-acylated with a fatty acid. These molecules are not merely structural components of the cell membrane but are now recognized as critical bioactive lipids involved in a multitude of cellular signaling pathways.[1][2][3] The specific biological function of a ceramide is often dictated by the length of its N-acyl chain.[1][4] **C14 Ceramide** (N-myristoyl-D-erythro-sphingosine), which contains a 14-carbon myristic acid chain, is an endogenous ceramide primarily generated by Ceramide Synthase 6 (CerS6).[5][6] It plays significant roles in diverse cellular processes, including apoptosis, necroptosis, inflammation, and metabolic regulation.[1][5] This guide provides a comprehensive overview of the biochemical properties, biological functions, signaling pathways, and relevant experimental protocols for **C14 Ceramide**, intended for researchers, scientists, and professionals in drug development.

Biochemical and Physical Properties

C14 Ceramide is a crystalline solid at room temperature.[5] Its biochemical and physical properties are summarized in the table below, providing essential data for experimental design and application.



Property	Value	References
Systematic Name	N-[(1S,2R,3E)-2-hydroxy-1- (hydroxymethyl)-3- heptadecen-1-yl]- tetradecanamide	[5][7]
Common Synonyms	Cer(d18:1/14:0), N-myristoyl- D-erythro-sphingosine	[5][8]
CAS Number	34227-72-0	[5][7][9]
Molecular Formula	C32H63NO3	[5][7][9][10]
Molecular Weight	509.85 g/mol	[7][9]
Melting Point	94-96 °C	[11]
Appearance	Crystalline solid / White powder	[3][5]
Purity	≥98%	[7][9]
Solubility	DMF: 0.15 mg/mL; Soluble in ethanol, DMSO	[5][12]
Storage Temperature	-20°C	[8][13]

Biological Functions and Signaling Pathways

C14 Ceramide is a key signaling molecule implicated in a wide array of cellular responses, from programmed cell death to metabolic and inflammatory diseases. Its functions are often context-dependent, varying with cell type and physiological state.

Role in Programmed Cell Death (Apoptosis and Necroptosis)

Ceramides are well-established mediators of apoptosis.[14][15][16] Elevated levels of C14 and C16 ceramides can induce antiproliferative effects, including growth arrest and apoptosis.[17] This is often achieved through the activation of downstream effector proteins.[1] For instance,

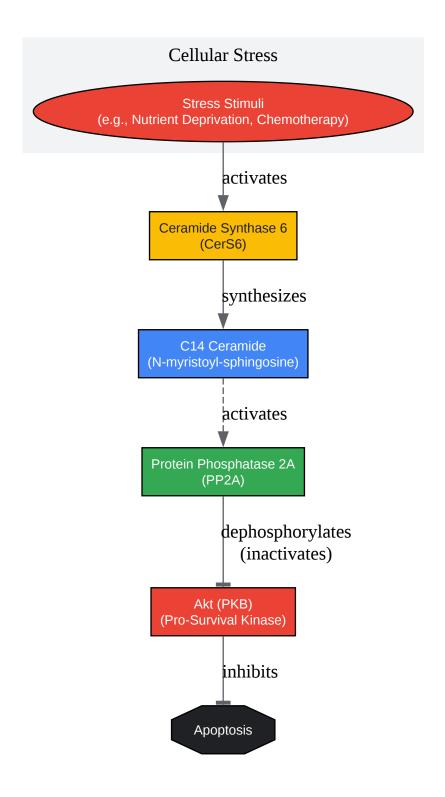


during nutrient deprivation, **C14 ceramide** levels have been shown to increase, contributing to necroptosis, a form of programmed necrosis.[5]

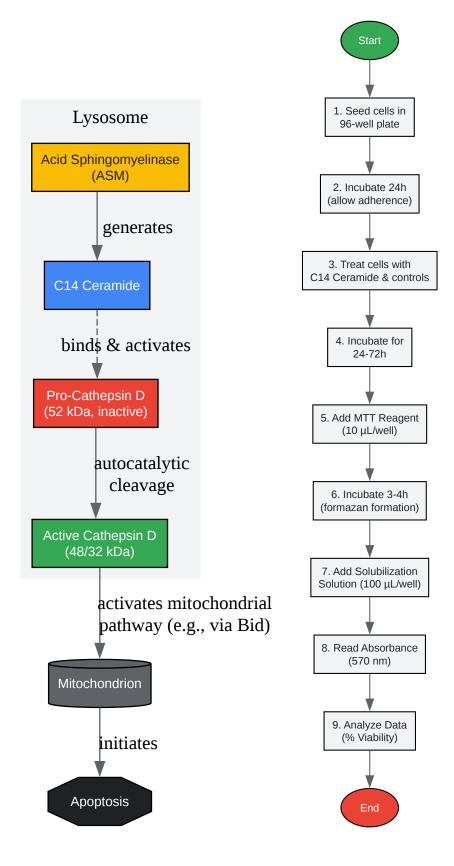
Regulation of Protein Phosphatase 2A (PP2A)

One of the most well-characterized targets of ceramide is Protein Phosphatase 2A (PP2A), a major serine/threonine phosphatase that regulates numerous cellular processes.[1][2][18] Ceramide can directly bind to and activate PP2A.[19] This activation can dephosphorylate and inactivate pro-survival proteins like Akt (Protein Kinase B), thereby tilting the cellular balance towards apoptosis.[16] While some studies suggest a preferential binding of longer-chain ceramides (e.g., C18) to PP2A inhibitors like SET/I2PP2A, ceramides with myristoyl chains (C14) are also known to activate the enzyme.[19][20]









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